

(3-Acetyl-5-fluorophenyl)boronic acid solubility data

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Compound of Interest

Compound Name: (3-Acetyl-5-fluorophenyl)boronic acid

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An In-depth Technical Guide to the Solubility Profile of **(3-Acetyl-5-fluorophenyl)boronic acid**

Executive Summary

(3-Acetyl-5-fluorophenyl)boronic acid is a substituted arylboronic acid of significant interest in synthetic and medicinal chemistry, primarily as a building block in Suzuki-Miyaura cross-coupling reactions. An accurate understanding of its solubility is paramount for optimizing reaction conditions, developing purification strategies, and formulating for biological screening. However, determining the solubility of arylboronic acids is not trivial. These molecules exhibit complex solution behavior, including a pH-dependent solubility profile and the potential for dehydration to form less soluble cyclic anhydrides known as boroxines.^{[1][2][3]}

This technical guide provides researchers, scientists, and drug development professionals with a comprehensive framework for characterizing the solubility of **(3-Acetyl-5-fluorophenyl)boronic acid**. Moving beyond a simple data sheet, this document elucidates the underlying physicochemical principles, offers strategic guidance on solvent selection, and provides detailed, field-proven protocols for both thermodynamic and kinetic solubility

determination. By explaining the causality behind experimental choices, this guide equips the user to generate reliable and reproducible solubility data tailored to their specific application.

Part 1: Core Physicochemical Principles & Theoretical Framework

A robust solubility assessment begins with an understanding of the molecule's intrinsic properties. The structure of **(3-Acetyl-5-fluorophenyl)boronic acid**—featuring a polar acetyl group, an electronegative fluorine atom, and the Lewis acidic boronic acid moiety—dictates its interactions with various solvents.

The Dual Nature of Arylboronic Acids

Arylboronic acids are crystalline solids that are generally soluble in polar organic solvents but often exhibit limited solubility in water and nonpolar hydrocarbons.^{[4][5]} Their partial solubility in both aqueous and organic media can complicate isolation and purification efforts.^[4] The key to their behavior lies in two competing equilibria:

- **Acid-Base Equilibrium:** In aqueous solutions, the boronic acid acts as a Lewis acid, accepting a hydroxide ion to form a more soluble boronate species.^[6] The pKa of the boronic acid is therefore a critical determinant of its solubility in aqueous buffers; solubility increases significantly at pH values above the pKa.^{[1][7]} The electron-withdrawing nature of the acetyl and fluoro substituents on the phenyl ring is expected to lower the pKa of **(3-Acetyl-5-fluorophenyl)boronic acid** compared to unsubstituted phenylboronic acid (pKa ~8.8), thereby increasing its solubility in neutral or slightly basic aqueous media.^[7]
- **Dehydration to Boroxine:** A significant challenge in handling boronic acids is their propensity to undergo intermolecular dehydration to form a trimeric cyclic anhydride, or boroxine.^{[2][3]} This process is often reversible and influenced by solvent and temperature.^[3] Boroxines typically have different, often lower, solubility than the parent boronic acid, which can lead to inconsistent and difficult-to-reproduce solubility measurements if the equilibrium is not controlled.^[3] For this reason, commercial boronic acids may exist as mixtures of the acid and its anhydride.^[3]

Impact of Substituents on Solubility

The substituents on the phenyl ring play a crucial role in modulating the overall solubility profile:

- **Fluorine Atom:** Increases the polarity of the molecule and can participate in hydrogen bonding, potentially enhancing solubility in polar solvents.
- **Acetyl Group:** A polar, hydrogen-bond-accepting group that should also contribute positively to solubility in polar solvents.
- **Combined Electronic Effects:** Both the fluoro and acetyl groups are electron-withdrawing, which increases the Lewis acidity of the boron atom. This facilitates the formation of the boronate anion in aqueous media, which can enhance aqueous solubility, particularly under basic conditions.^[6]

Part 2: Strategic Solvent Selection

The choice of solvent is critical for any process involving **(3-Acetyl-5-fluorophenyl)boronic acid**. Based on the physicochemical principles of boronic acids, we can predict a general solubility profile to guide experimental design.

Table 1: Predicted Solubility of **(3-Acetyl-5-fluorophenyl)boronic acid** in Common Laboratory Solvents

Solvent Class	Representative Solvents	Predicted Solubility	Rationale & Expert Insights
Aqueous	Water, Phosphate-Buffered Saline (PBS, pH 7.4)	Low to Moderate	Solubility is expected to be limited but highly pH-dependent. Expect significantly higher solubility in basic buffers (pH > 8) due to boronate formation. The presence of salts in buffers can also influence solubility.[8]
Polar Protic	Methanol, Ethanol	High	These solvents can act as both hydrogen bond donors and acceptors, effectively solvating the boronic acid and acetyl groups. Methanol is often used in high-throughput solubility screens.[9]
Polar Aprotic	Acetone, Tetrahydrofuran (THF), Diethyl Ether	High	Ethers and ketones are generally excellent solvents for arylboronic acids and are frequently used in synthesis (e.g., Suzuki-Miyaura reactions).[3] They effectively solvate the molecule without the risk of esterification.
Polar Aprotic (High Polarity)	Dimethyl Sulfoxide (DMSO), N,N-	Very High	These are powerful solvents capable of

	Dimethylformamide (DMF)		dissolving a wide range of organic compounds. DMSO is the standard for creating high-concentration stock solutions for biological screening.
Chlorinated	Dichloromethane (DCM), Chloroform	Moderate to High	While effective, their use may be less common than ethers or ketones for reactions. Chloroform has been shown to be a good solvent for some boronic acids and their esters.[3][10]
Nonpolar	Hexanes, Toluene, Carbon Tetrachloride	Poor	The overall polarity of the molecule is too high to be effectively solvated by nonpolar hydrocarbons. Phenylboronic acid itself is poorly soluble in these solvents.[5]

Part 3: Experimental Protocols for Solubility Determination

It is crucial to distinguish between two types of solubility measurements: thermodynamic and kinetic.[11] Thermodynamic solubility represents the true equilibrium state and is the gold standard for physical characterization, while kinetic solubility is a higher-throughput method often used for early-stage compound screening.[9][11]

Protocol: Thermodynamic Solubility via the Shake-Flask Method

This method determines the equilibrium solubility and is the most reliable approach.^{[12][13]} It measures the concentration of a saturated solution that has been in contact with excess solid for a prolonged period, allowing for both dissolution and any potential solid-state transformations to reach equilibrium.^[13]

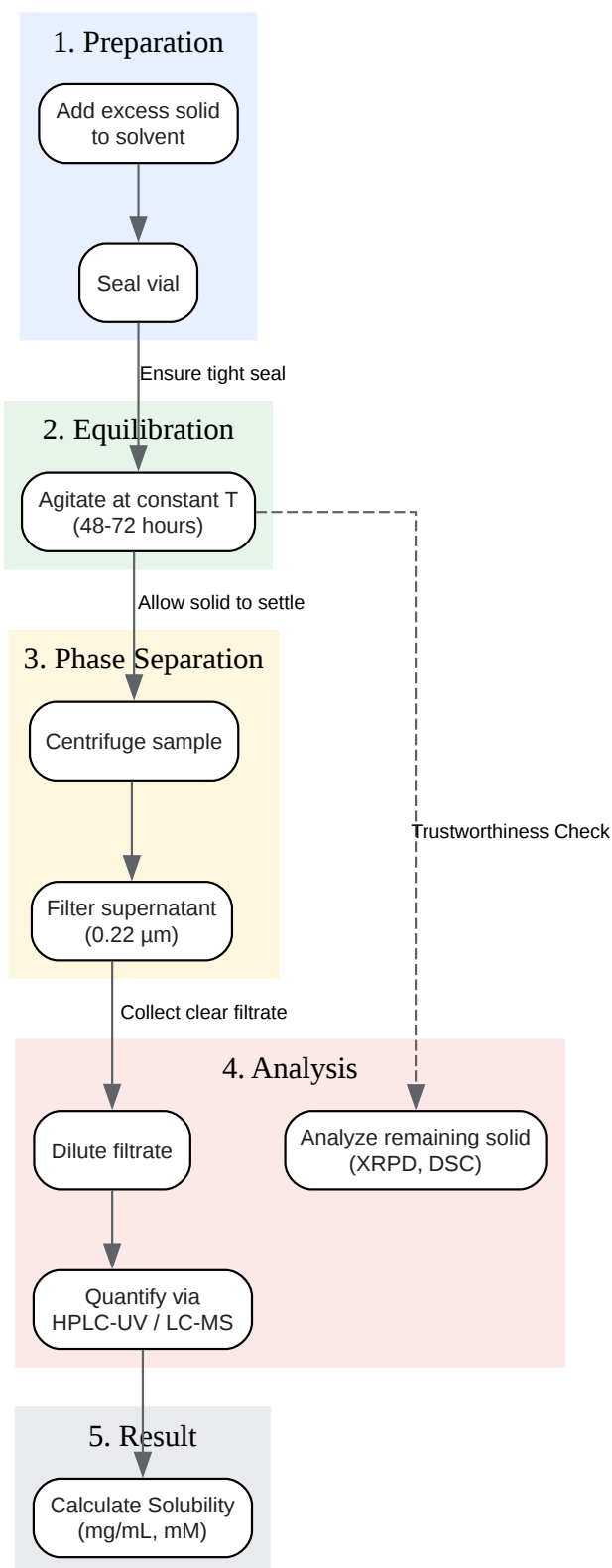
Methodology:

- **Preparation:** Add an excess amount of solid **(3-Acetyl-5-fluorophenyl)boronic acid** to a known volume of the selected solvent (e.g., 1-2 mL in a glass vial). The excess solid is critical to ensure equilibrium is reached with an undissolved reservoir. A starting point of ~5-10 mg/mL is often sufficient.
- **Equilibration:** Seal the vials tightly and place them in an incubator shaker or on a rotating wheel at a constant temperature (e.g., 25 °C or 37 °C for biological relevance) for 48-72 hours.^[13]
 - **Causality:** This extended timeframe is necessary to ensure the system reaches true thermodynamic equilibrium. Shorter times may only yield a supersaturated or undersaturated solution, leading to inaccurate results. It also allows time for the potentially more stable, less soluble polymorph or the boroxine anhydride to form.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the target temperature to let the excess solid settle. Carefully collect the supernatant. To ensure all solid is removed, centrifuge the supernatant at high speed (e.g., >10,000 rpm for 15 minutes) and then filter the resulting liquid through a low-binding filter (e.g., 0.22 µm PVDF).^[13]
 - **Causality:** Incomplete removal of microscopic solid particles is a primary source of erroneously high solubility values. Centrifugation followed by filtration is a self-validating system that provides the cleanest sample for analysis.
- **Quantification:** Accurately dilute the filtered supernatant with a suitable mobile phase or solvent. Analyze the concentration of the dissolved compound using a validated analytical

method, such as High-Performance Liquid Chromatography with UV detection (HPLC-UV) or Liquid Chromatography-Mass Spectrometry (LC-MS).

- **Data Analysis:** Construct a calibration curve using standards of known concentration. Use this curve to determine the concentration of the diluted supernatant and then back-calculate to find the solubility in the original solvent (e.g., in mg/mL or μM).
- **Solid Phase Analysis (Trustworthiness Check):** Recover the remaining solid from the vial and analyze it using techniques like X-ray powder diffraction (XRPD) or Differential Scanning Calorimetry (DSC).
 - **Causality:** This step is crucial for ensuring trustworthiness. It verifies whether the solid form changed during the experiment (e.g., converted to a different polymorph, a hydrate, or the boroxine). The measured solubility must be associated with a specific, known solid form.[\[13\]](#)

Visualization of Thermodynamic Solubility Workflow



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